

# Application Notes and Protocols: Melamine Cyanurate in Low-Smoke Zero-Halogen (LSZH) Cables

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## Compound of Interest

Compound Name: Melamine cyanurate

Cat. No.: B034449

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These application notes provide a comprehensive overview of the use of **melamine cyanurate** (MCA) as a halogen-free flame retardant in Low-Smoke Zero-Halogen (LSZH) cable applications. This document details the flame retardant mechanism, presents quantitative performance data, and outlines key experimental protocols for evaluating LSZH compounds containing MCA.

## Introduction to Melamine Cyanurate in LSZH Applications

**Melamine cyanurate** is a salt complex formed from melamine and cyanuric acid, recognized for its effective flame retardant properties in polymers.[1][2] As a nitrogen-based, halogen-free additive, it is a preferred choice for LSZH cable compounds, addressing the increasing demand for materials that are not only fire-safe but also environmentally friendly.[1] When exposed to fire, LSZH cables formulated with **melamine cyanurate** exhibit low smoke emission, minimal toxic fume release, and an absence of corrosive acid gases, which are critical safety features in enclosed spaces.[3]

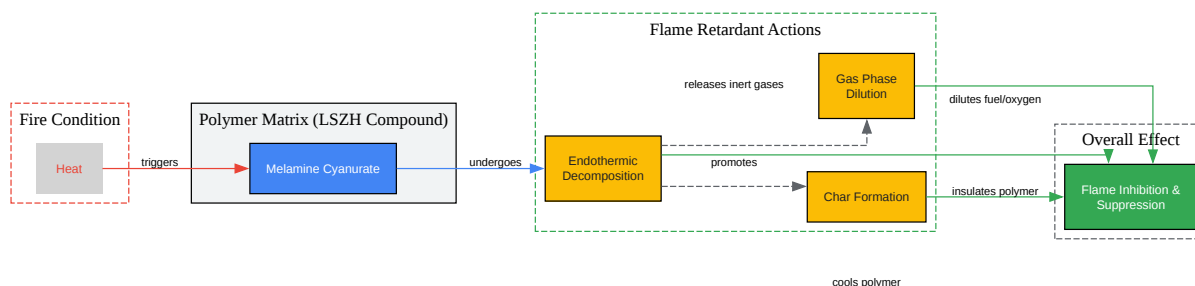
Key Advantages of **Melamine Cyanurate**:

- **Halogen-Free:** Eliminates the environmental and health concerns associated with halogenated flame retardants, which can release toxic and corrosive gases like dioxins and furans during combustion.
- **Low Smoke Density:** Materials containing MCA typically show lower smoke density during a fire, which is crucial for visibility during evacuations.<sup>[2]</sup>
- **Good Thermal Stability:** MCA possesses high thermal stability, with a decomposition temperature generally above 300°C, making it suitable for processing with a variety of polymers at elevated temperatures without premature degradation.<sup>[2]</sup>
- **Synergistic Potential:** It can be used in combination with other flame retardants, such as phosphorus-based compounds or mineral fillers like aluminum hydroxide (ATH) and magnesium hydroxide (MDH), to achieve synergistic effects and enhance overall performance.

## Flame Retardant Mechanism

The flame retardancy of **melamine cyanurate** operates through a multi-faceted mechanism in both the gas and condensed phases upon exposure to high temperatures.

- **Endothermic Decomposition:** MCA undergoes an endothermic decomposition, absorbing a significant amount of heat from the burning material. This cooling effect slows down the combustion process.
- **Gas Phase Dilution:** Upon decomposition, it releases non-combustible gases, primarily nitrogen and ammonia. These inert gases dilute the concentration of flammable gases and oxygen in the flame zone, thereby inhibiting combustion.
- **Char Formation:** In some polymer systems, MCA promotes the formation of a stable, insulating char layer on the surface of the material. This char acts as a barrier, limiting the transfer of heat to the underlying polymer and restricting the release of flammable volatiles.



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Caption: Flame retardant mechanism of **Melamine Cyanurate**.

## Performance Data in LSZH Formulations

The incorporation of **melamine cyanurate** into LSZH cable compounds significantly enhances their flame retardant properties. The following tables summarize quantitative data from studies on polyethylene (PE) and ethylene-vinyl acetate (EVA) based compounds, which are common base polymers for LSZH applications.

Table 1: Performance of **Melamine Cyanurate** as a Partial Replacement for Magnesium Hydroxide (MH) in a Polyethylene-based Cable Compound

Sample ID	MH Content (%)	MCA Content (%)	LOI (%)	UL 94 Rating (1.6 mm)	Tensile Strength (MPa)	Elongation at Break (%)	Volume Resistivity ( $\Omega\cdot\text{cm}$ )
Control	42.5	0	28.5	No Rating	12.5	180	$2.1 \times 10^{15}$
Z-1	41.5	1	29.0	No Rating	12.2	175	$2.0 \times 10^{15}$
Z-4	38.5	4	31.5	V-2	11.5	160	$2.2 \times 10^{15}$
Z-6	36.5	6	32.0	V-1	11.0	150	$2.1 \times 10^{15}$
Z-9	33.5	9	32.5	V-0	10.2	135	$2.0 \times 10^{15}$

Data adapted from a study investigating the partial replacement of magnesium hydroxide with **melamine cyanurate** in a flame-retardant polyethylene cable material.<sup>[4]</sup> As MCA substitution increases, flame retardancy (LOI and UL 94 rating) significantly improves, while mechanical properties like tensile strength and elongation at break show a gradual decline.<sup>[4]</sup> Volume resistivity remains relatively stable across the formulations.<sup>[4]</sup>

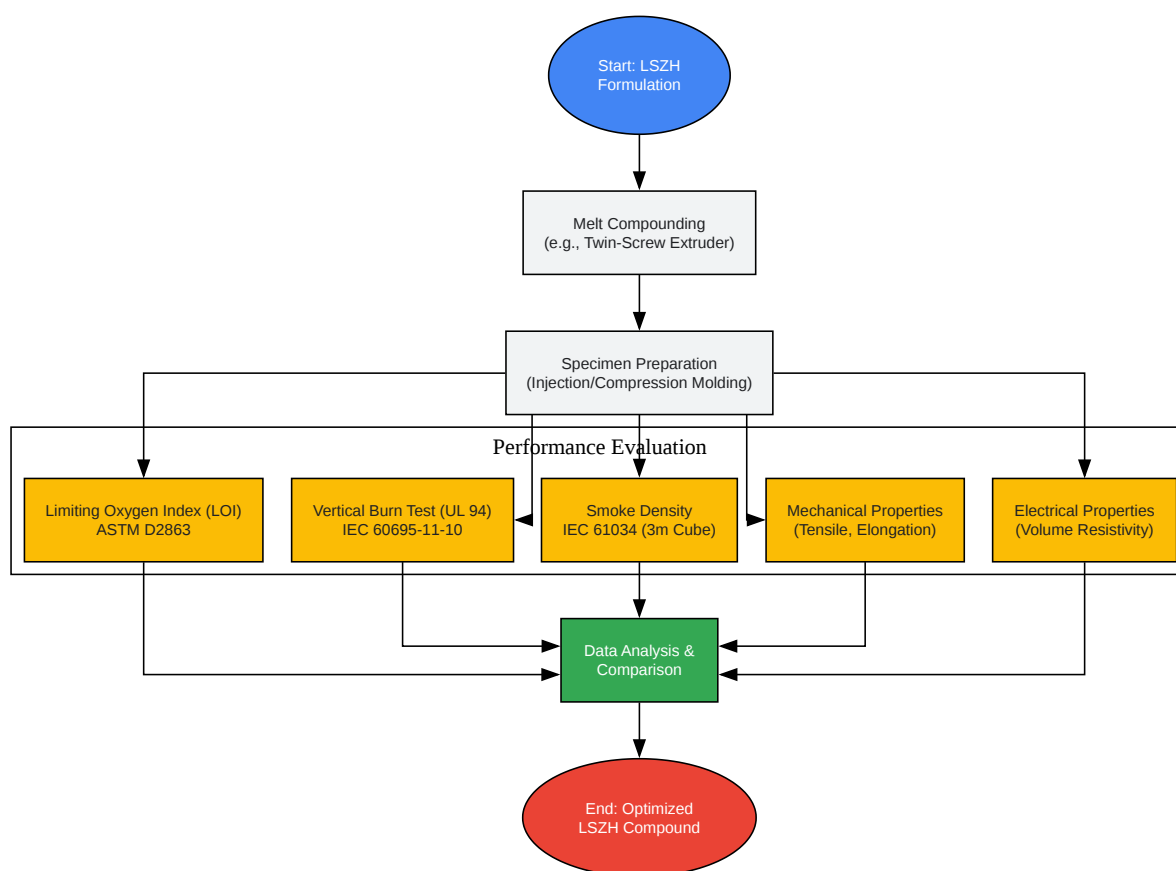
Table 2: Synergistic Effect of **Melamine Cyanurate** in an Ethylene-Vinyl Acetate (EVA) Copolymer Compound

Formula tion	LOI (%)	UL 94 Rating (3.2 mm)	pHRR (kW/m <sup>2</sup> )	THR (MJ/m <sup>2</sup> )	TSP (m <sup>2</sup> )	Tensile Strengt h (MPa)	Elongati on at Break (%)
EVA (Neat)	18.0	No Rating	1250	110	25	25.0	800
EVA + 30% AHP/MC A/MoS <sub>2</sub> (18.7/9.4/ 2 wt%)	38.5	V-0	350	75	15	15.2	654

pHRR: Peak Heat Release Rate; THR: Total Heat Release; TSP: Total Smoke Production. Data adapted from a study on EVA composites with a synergistic flame retardant system including aluminum hypophosphite (AHP), **melamine cyanurate** (MCA), and molybdenum disulfide (MoS<sub>2</sub>).<sup>[5]</sup> This demonstrates the high efficiency of synergistic systems containing MCA.

## Experimental Protocols

Accurate and reproducible evaluation of LSZH compounds is critical. The following are detailed protocols for key flammability and smoke generation tests.



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Caption: Experimental workflow for evaluating LSZH compounds.

## Limiting Oxygen Index (LOI) Test

Standard: ASTM D2863 / ISO 4589-2

**Objective:** To determine the minimum concentration of oxygen in a flowing mixture of oxygen and nitrogen that will just support flaming combustion of a material. A higher LOI value indicates better flame retardancy.

**Apparatus:**

- Heat-resistant glass test column.
- Specimen holder to position the sample vertically.
- Gas supply and control system for oxygen and nitrogen.
- Ignition source (e.g., propane torch).

**Procedure:**

- **Specimen Preparation:** Prepare specimens of the specified dimensions (typically 80-150 mm long, 10 mm wide, and 4 mm thick).
- **Setup:** Place the specimen vertically in the holder in the center of the glass column.
- **Gas Flow:** Introduce a mixture of oxygen and nitrogen into the bottom of the column. Set an initial oxygen concentration and adjust the flow rate to  $4 \pm 1$  cm/s.
- **Ignition:** Ignite the top of the specimen with the ignition source and then remove the flame.
- **Observation:** Observe the burning behavior of the specimen. The test is considered a "pass" for a given oxygen concentration if the flame self-extinguishes before a certain duration or before burning a specified length of the specimen.
- **Concentration Adjustment:** Adjust the oxygen concentration in subsequent tests based on the previous result (increase if extinguished, decrease if it continued to burn).
- **Determination of LOI:** The LOI is the minimum oxygen concentration, determined to a precision of 0.1%, at which the material meets the criteria for sustained combustion.

## UL 94 Vertical Burning Test

Standard: IEC 60695-11-10

Objective: To evaluate the burning characteristics of a plastic material after exposure to a small flame ignition source.

Apparatus:

- Test chamber, free from drafts.
- Bunsen burner with a 10 mm diameter barrel.
- Specimen clamp and stand.
- Timing device.
- Surgical cotton.

Procedure:

- Specimen Preparation: Prepare five specimens of the specified dimensions (typically 125 mm x 13 mm, with a thickness not exceeding 13 mm).
- Setup: Clamp a specimen vertically with its lower end 300 mm above a layer of dry surgical cotton.
- First Flame Application: Apply a 20 mm high blue flame to the center of the bottom edge of the specimen for 10 seconds.
- First Observation: After 10 seconds, remove the flame and record the afterflame time (t1).
- Second Flame Application: As soon as the flaming combustion ceases, immediately re-apply the flame for another 10 seconds.
- Second Observation: After the second flame application, remove the flame and record the afterflame time (t2) and the afterglow time (t3).
- Dripping: Note whether any flaming drips ignite the cotton below.



- Classification: Classify the material as V-0, V-1, or V-2 based on the criteria in the table below.

Table 3: UL 94 Vertical Burn Classification Criteria

Criteria	V-0	V-1	V-2
Afterflame time for each individual specimen (t1 or t2)	≤ 10 s	≤ 30 s	≤ 30 s
Total afterflame time for any set of 5 specimens ( $\Sigma(t1+t2)$ )	≤ 50 s	≤ 250 s	≤ 250 s
Afterflame plus afterglow time for each individual specimen after the second flame application (t2 + t3)	≤ 30 s	≤ 60 s	≤ 60 s
Dripping of flaming particles that ignite cotton	No	No	Yes
Burning up to the holding clamp	No	No	No

## Smoke Density Test (3-Meter Cube Test)

Standard: IEC 61034-2

Objective: To measure the generation of smoke from burning cables by monitoring the attenuation of a light beam.

Apparatus:

- A sealed test chamber with dimensions of 3m x 3m x 3m.

- A light source (white light) and a photometric system (photocell) mounted on opposite walls.
- A fan to ensure even distribution of smoke.
- A fire source (tray of alcohol).

#### Procedure:

- **Cable Sample:** A specified length and number of cable samples are placed horizontally above the fire source.
- **Ignition:** The alcohol in the tray is ignited.
- **Measurement:** The test runs for 40 minutes. The fan circulates the air and smoke within the chamber. The photometric system continuously measures the light transmittance through the chamber.
- **Result:** The primary result is the minimum light transmittance recorded during the test. For a cable to be classified as low-smoke, a minimum light transmittance of 60% is typically required.

## Conclusion

**Melamine cyanurate** is a highly effective, halogen-free flame retardant for use in LSZH cable compounds. Its mechanism of action, involving endothermic decomposition, gas-phase dilution, and char formation, contributes to significantly improved fire safety performance. While high loading levels of MCA can impact the mechanical properties of the base polymer, its use in synergistic systems or as a partial replacement for mineral fillers can lead to optimized formulations that meet stringent flammability and smoke emission standards while maintaining acceptable mechanical and electrical properties for cable applications. The protocols outlined in this document provide a standardized framework for researchers to evaluate and compare the performance of novel LSZH formulations containing **melamine cyanurate**.

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